

Personal protective equipment for handling 5-(Pyrimidin-5-yl)pyridin-2-amine

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Compound of Interest

Compound Name: 5-(Pyrimidin-5-yl)pyridin-2-amine

Cat. No.: B1289908

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Essential Safety and Handling Guide for 5-(Pyrimidin-5-yl)pyridin-2-amine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-(Pyrimidin-5-yl)pyridin-2-amine** (CAS No: 827588-84-1). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties:

Property	Value	Source
CAS Number	827588-84-1	[1]
Molecular Formula	C ₉ H ₈ N ₄	[2]
Molecular Weight	172.19 g/mol	[1][2]
Physical Form	Powder	[1]
Storage Temperature	Room Temperature	[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **5-(Pyrimidin-5-yl)pyridin-2-amine** are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Statements:[1][4]

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Signal Word: Warning[1][3]

Based on these hazards, the following personal protective equipment is mandatory when handling this compound.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	To prevent eye irritation or damage from splashes or airborne particles.[5][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	To prevent skin irritation upon contact.[5][6]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator with a particulate filter.	To prevent respiratory tract irritation from inhaling the powder.[5]

Handling and Storage Procedures

Operational Plan:

- Engineering Controls: Handle this compound in a chemical fume hood to minimize inhalation exposure.
- Handling:
 - Avoid breathing dust.[5]
 - Avoid contact with skin and eyes.[6]
 - Wash hands thoroughly after handling.[5][6]
 - Do not eat, drink, or smoke in the handling area.[5]
- Storage:
 - Store in a tightly sealed container.[3]
 - Keep in a dry, well-ventilated place.[3]
 - Store at room temperature.[1]

First Aid and Emergency Procedures

Precautionary Statements:[1][3]

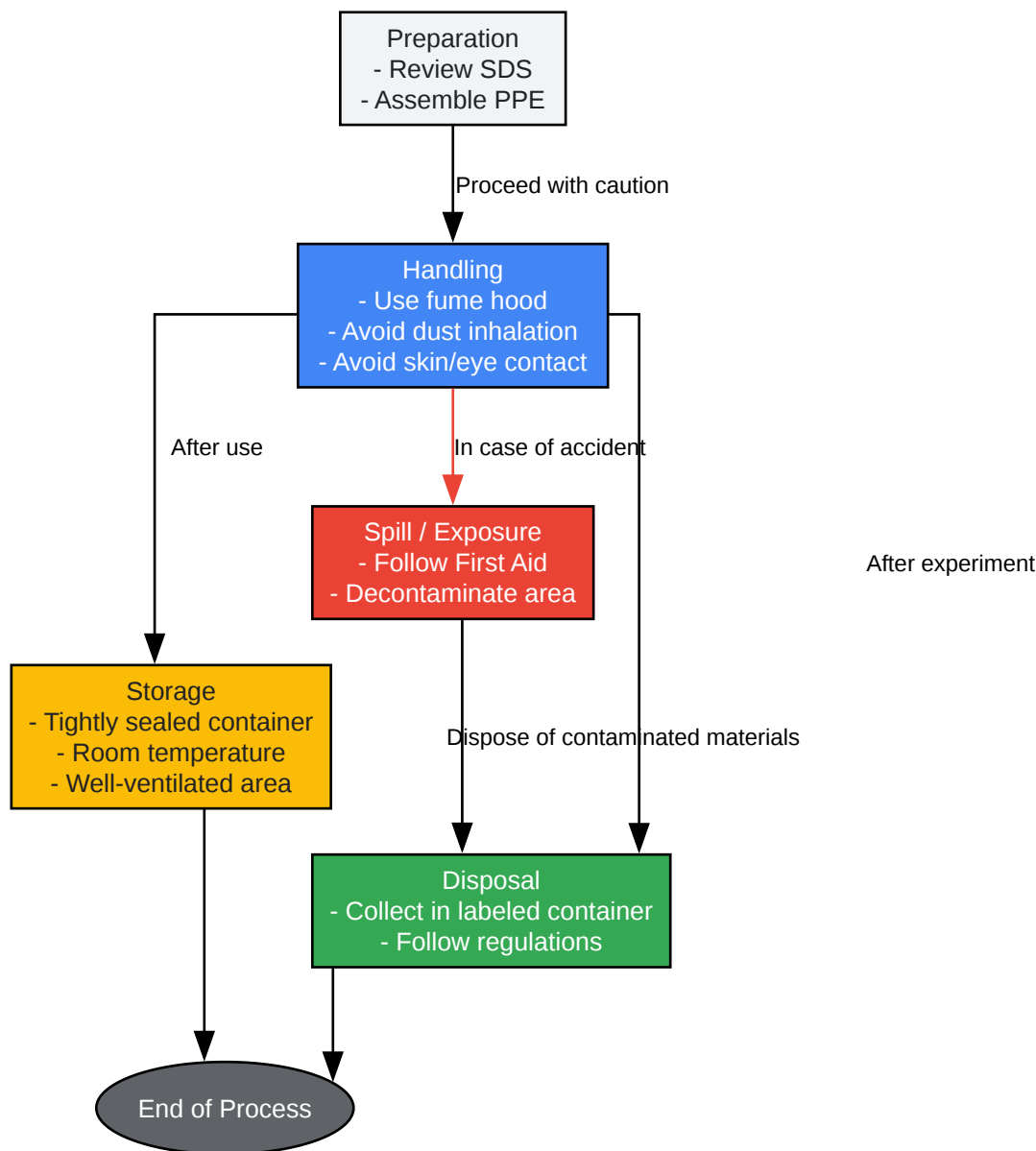
Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.

Disposal Plan

Contaminated materials and the compound itself should be treated as hazardous waste.

- **Waste Collection:** Collect waste in a designated, labeled, and sealed container.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service for proper disposal. Avoid release to the environment.^[5]

Workflow for Safe Handling of 5-(Pyrimidin-5-yl)pyridin-2-amine



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Caption: Workflow for the safe handling and disposal of 5-(Pyrimidin-5-yl)pyridin-2-amine.

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